

# A Comprehensive Technical Guide to the Thermophysical Properties of 2-Cyclopenten-1-ol

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## Compound of Interest

Compound Name: 2-Cyclopenten-1-OL

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This technical guide provides an in-depth overview of the thermophysical properties of **2-cyclopenten-1-ol**, tailored for researchers, scientists, and professionals in drug development. This document compiles critically evaluated data, outlines detailed experimental methodologies, and presents visual representations of experimental workflows.

## Chemical Identity and Physical Properties

**2-Cyclopenten-1-ol** is a cyclic organic compound with the molecular formula  $C_5H_8O$ .<sup>[1][2][3]</sup> It is a colorless to pale yellow liquid with a distinct odor.<sup>[3]</sup> This compound is of interest in organic synthesis and as a building block for more complex molecules in the pharmaceutical and agrochemical industries.<sup>[3]</sup>

Table 1: General and Physical Properties of **2-Cyclopenten-1-ol**

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	84.12 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	3212-60-0	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	cyclopent-2-en-1-ol	<a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	2-Cyclopentenol, 3-Hydroxycyclopentene	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.481 (lit.), 1.526	<a href="#">[1]</a> <a href="#">[7]</a>

## Thermophysical Property Data

The following tables summarize the key thermophysical properties of **2-cyclopenten-1-ol** based on available data. It is important to note that some values are experimental while others are estimates.

Table 2: Thermodynamic Properties of **2-Cyclopenten-1-ol**

Property	Value	Conditions	Source
Boiling Point	140 °C, 144.8 °C	at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-57.55 °C	<a href="#">[1]</a> <a href="#">[6]</a>	
Flash Point	42.0 ± 13.7 °C, 55.1 °C	<a href="#">[1]</a> <a href="#">[2]</a>	
Density	0.9815 g/cm <sup>3</sup> , 1.092 g/cm <sup>3</sup>	at 20 °C	<a href="#">[1]</a> <a href="#">[2]</a>

The National Institute of Standards and Technology (NIST) provides access to critically evaluated thermophysical property data for **2-cyclopenten-1-ol**, which includes data as a function of temperature and pressure for properties such as density, viscosity, thermal conductivity, and vapor pressure.[\[8\]](#)

# Experimental Protocols for Thermophysical Property Determination

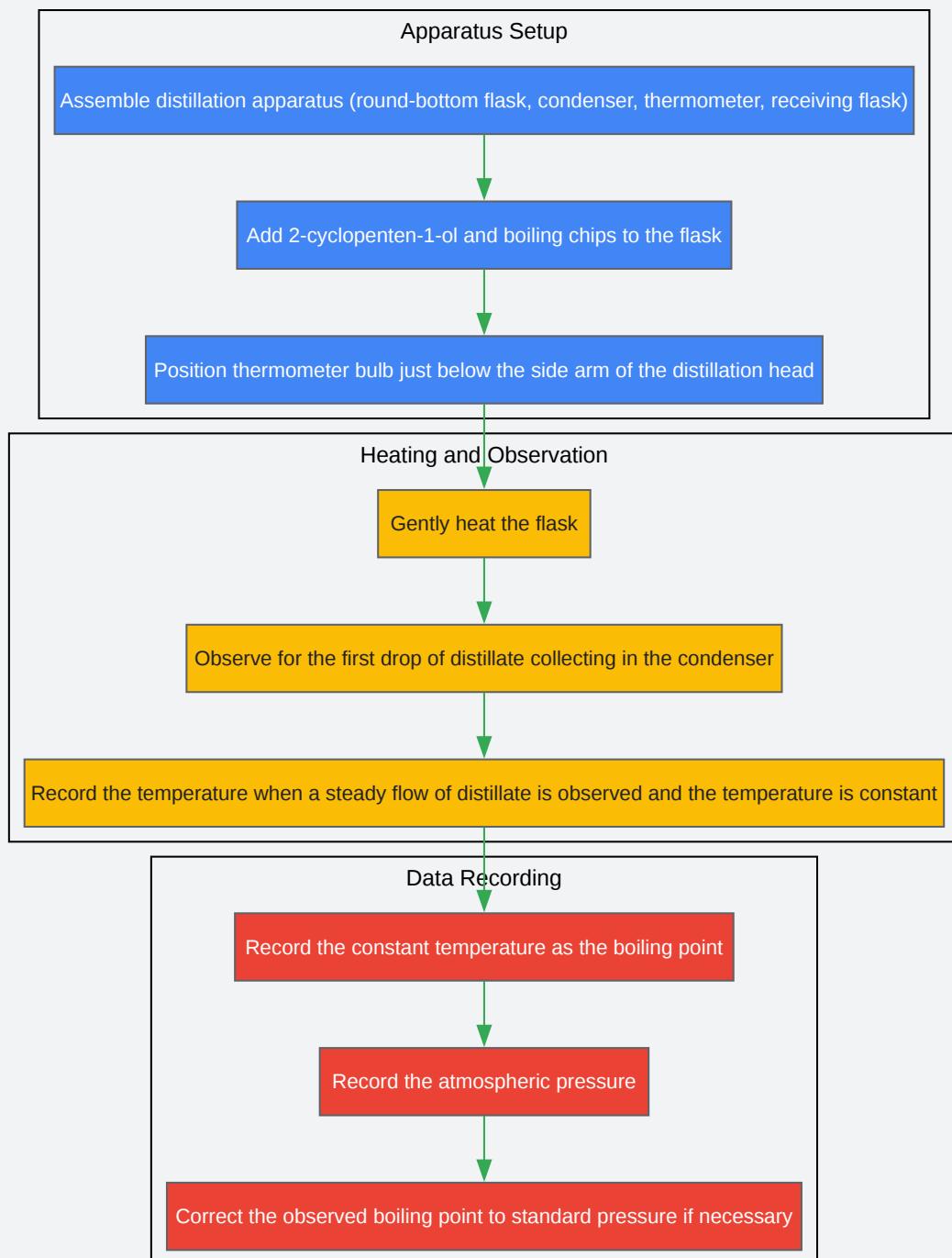
While specific experimental protocols for **2-cyclopenten-1-ol** are not readily available in the public domain, standard methods for determining the thermophysical properties of aliphatic alcohols can be applied. These methods are well-established and provide a framework for obtaining accurate data.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the normal boiling point is distillation.

Experimental Workflow: Boiling Point Determination by Distillation

## Workflow for Boiling Point Determination

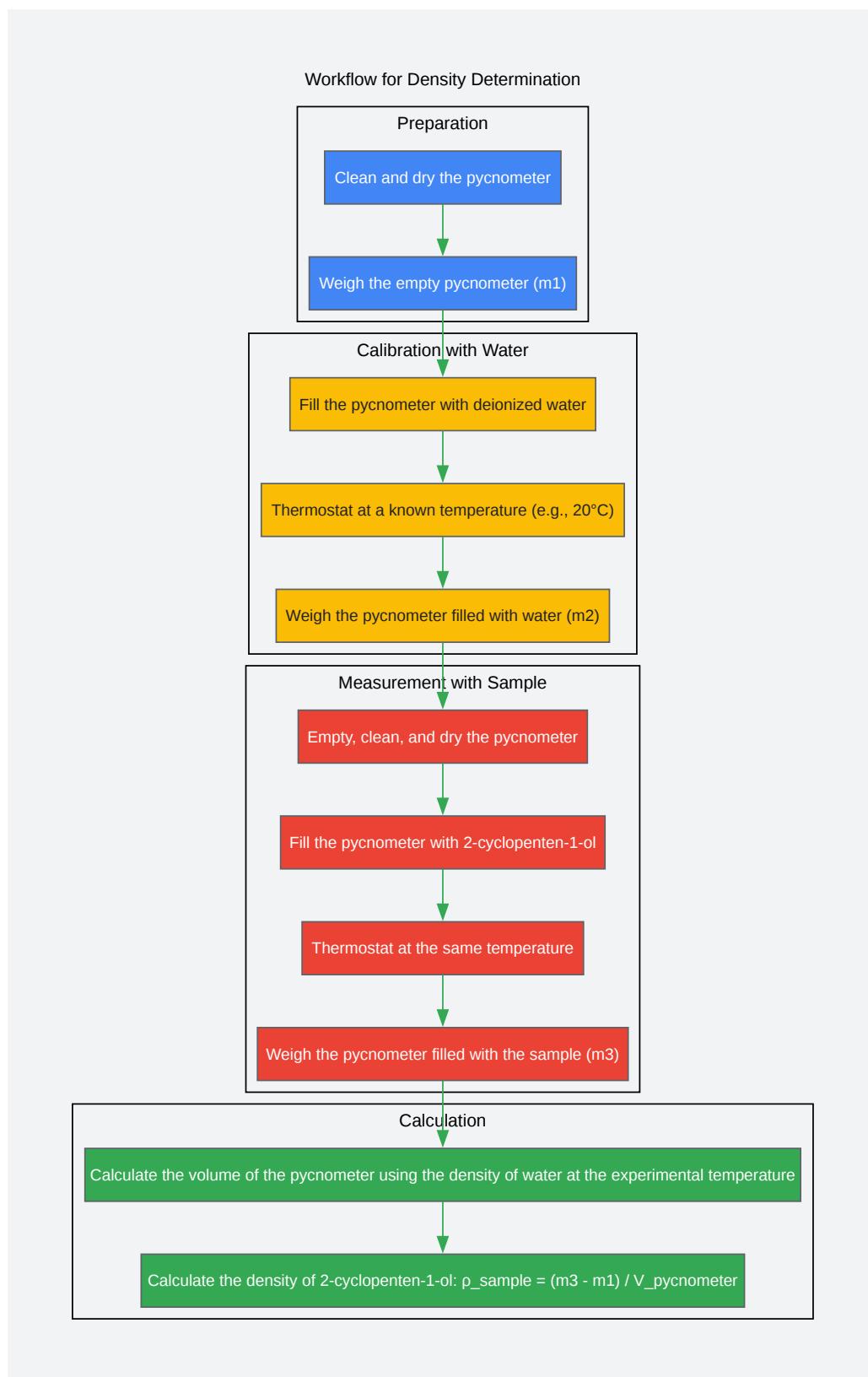
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Caption: Workflow for determining the boiling point of **2-cyclopenten-1-ol**.

## Determination of Density

Density is the mass per unit volume of a substance. A straightforward method for determining the density of a liquid is by using a pycnometer.

Experimental Workflow: Density Determination using a Pycnometer

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Caption: Workflow for determining the density of **2-cyclopenten-1-ol**.

## Determination of Heat Capacity

The heat capacity of a substance is the amount of heat required to raise its temperature by one degree. For liquids, this is often determined using calorimetry. The enthalpy of combustion of the alcohol can be measured, and from this, the heat capacity can be derived.[9][10]

## Safety and Handling

**2-Cyclopenten-1-ol** is a flammable liquid and vapor.[4][5] It can cause skin and serious eye irritation, and may cause respiratory irritation.[4][5]

Table 3: GHS Hazard Information for **2-Cyclopenten-1-ol**

Hazard Statement	Classification
H225/H226	Highly flammable liquid and vapor / Flammable liquid and vapor
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Source:[4][5]

Proper personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[11] It should be stored in a well-ventilated place, away from heat, sparks, and open flames.[11][12]

## Conclusion

This technical guide provides a summary of the available thermophysical property data for **2-cyclopenten-1-ol**. While a substantial amount of data exists, further experimental validation under various conditions is recommended for critical applications. The provided experimental workflows offer a starting point for researchers to obtain high-quality data for this and similar

compounds. Adherence to safety protocols is paramount when working with this flammable and irritant chemical.

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